

Technical Monograph: 2-(2-Chlorophenyl)-1-methyl-1H-imidazol-4-amine[1]

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Compound of Interest

Compound Name: 2-(2-chlorophenyl)-1-methyl-1H-imidazol-4-amine

Cat. No.: B11733655

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Compound Identification & Core Data

This compound represents a specific regioisomer of a trisubstituted imidazole, characterized by an electron-rich amino group at the 4-position, a lipophilic 2-chlorophenyl moiety at the 2-position, and a methyl group at the N1-position.[1]

Parameter	Details
Chemical Name	2-(2-Chlorophenyl)-1-methyl-1H-imidazol-4-amine
Synonyms	1-Methyl-2-(2-chlorophenyl)-4-aminoimidazole; 4-Amino-1-methyl-2-(o-chlorophenyl)imidazole
CAS Number	Not Listed (Specific regioisomer not indexed in major public registries; requires custom synthesis or substructure search).[1] Related Core CAS: 76875-22-4 (2-(2-chlorophenyl)-1H-imidazole)
Molecular Formula	C ₁₀ H ₁₀ ClN ₃
Molecular Weight	207.66 g/mol
SMILES	<chem>Cn1c(c2ccccc2Cl)nc(N)c1</chem>
InChI Key	(Predicted) InChI=1S/C10H10ClN3/c1-13-9(7-12-13)10(11-14)8-5-3-2-4-6-8/h2-6,9H,11H2,1H3 (Isomeric representation)
Structural Class	1,2,4-Trisubstituted Imidazole / Heterocyclic Amine

Structural Visualization

The molecule features an imidazole ring substituted at three positions.[2][3][4][5] The 1-methyl and 2-(2-chlorophenyl) groups create a steric environment that likely influences the reactivity of the 4-amino group.[1] The ortho-chloro substituent on the phenyl ring introduces torsion, preventing coplanarity between the phenyl and imidazole rings.[1]

Synthesis & Production Protocols

Since this specific isomer is not a standard catalog item, its production requires targeted organic synthesis. The most robust pathway involves the construction of the imidazole ring followed by functional group manipulation.

Route A: Cyclization of Amidines (De Novo Synthesis)

This method builds the imidazole ring with the substituents already in place.

- Precursor Preparation: React 2-chlorobenzonitrile with methylamine to form N-methyl-2-chlorobenzamidine.^[1]
- Cyclization: Condense the amidine with 2-aminoacetonitrile (or a reactive equivalent like -haloketone followed by amination) under basic conditions.^[1]
 - Note: Direct cyclization to the 4-amino derivative often requires specific -functionalized nitriles (e.g., aminomalononitrile derivatives) to establish the amino group.^[1]

Route B: Functionalization of the Imidazole Core (Recommended)

This route uses established chemistry to modify a pre-formed imidazole core.

Step 1: Synthesis of 2-(2-chlorophenyl)-1H-imidazole

- Reagents: 2-Chlorobenzaldehyde + Glyoxal + Ammonium Acetate.^[1]
- Conditions: Reflux in methanol/acetic acid.
- Mechanism: Radziszewski imidazole synthesis.

Step 2: Methylation (N1-Alkylation)^[1]

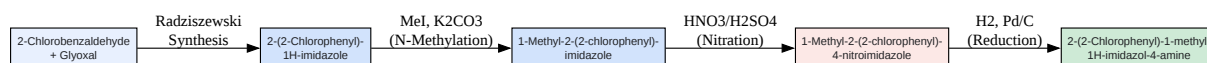
- Reagents: Methyl iodide (MeI) or Dimethyl sulfate (DMS), K₂CO₃, DMF.^[1]
- Protocol: Treat the intermediate from Step 1 with MeI in DMF at 0°C to RT.
- Selectivity: Produces a mixture of 1-methyl-2-(2-chlorophenyl)imidazole (Target Core) and 1-methyl-5-(2-chlorophenyl)imidazole (Isomer).^[1] Separation via column chromatography is required.

Step 3: Nitration (Introduction of Nitrogen)[1]

- Reagents: HNO_3 / H_2SO_4 .
- Conditions: Electrophilic aromatic substitution.
- Regioselectivity: The 4-position is activated. Nitration yields 1-methyl-2-(2-chlorophenyl)-4-nitroimidazole.[1]

Step 4: Reduction to Amine

- Reagents: H_2 / Pd-C (Catalytic Hydrogenation) or Fe / NH_4Cl .[1]
- Outcome: Conversion of the nitro group to the primary amine.



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Figure 1: Proposed synthetic pathway via nitration-reduction of the imidazole core.[1]

Physicochemical Properties (Predicted)

Due to the lack of experimental data, these values are calculated based on structure-activity relationship (SAR) models for aminoimidazoles.[1]

Property	Value / Prediction	Implication
LogP (Octanol/Water)	~1.8 - 2.2	Moderate lipophilicity; likely good membrane permeability. [1]
pKa (Basic)	~6.5 - 7.5 (Imidazole N3)	The 4-amino group increases electron density, potentially raising the pKa of the ring nitrogen compared to unsubstituted imidazole (pKa 6.95). [1]
Solubility	Low in water; High in DMSO, MeOH, DCM	Requires organic co-solvents for biological assays.
TPSA	~45 Å ²	Suggests good oral bioavailability (Rule of 5 compliant).
H-Bond Donors	2 (Amino group)	Capable of specific receptor interactions. [1]
H-Bond Acceptors	2 (Ring N3, Amino N)	

Analytical Characterization Protocols

To validate the identity of synthesized **2-(2-chlorophenyl)-1-methyl-1H-imidazol-4-amine**, the following analytical signatures must be confirmed.

Nuclear Magnetic Resonance (NMR)

- ¹H NMR (DMSO-d₆, 400 MHz):
 - 3.6–3.8 ppm (s, 3H): N-Methyl group.
 - 5.0–6.0 ppm (br s, 2H): NH₂ protons (exchangeable with D₂O). [\[1\]](#)
 - 6.5–7.0 ppm (s, 1H): C5-H of the imidazole ring (characteristic singlet). [\[1\]](#)
 - 7.3–7.6 ppm (m, 4H): Aromatic protons of the 2-chlorophenyl ring.

- ^{13}C NMR:
 - Distinct signals for the imidazole C2, C4, C5 carbons and the N-methyl carbon (~33 ppm).
[\[1\]](#)

Mass Spectrometry (LC-MS)

- Ionization: ESI+ (Electrospray Ionization).
- Parent Ion: $[\text{M}+\text{H}]^+ = 208.07 \text{ m/z}$.
- Isotopic Pattern: A characteristic 3:1 ratio for M and M+2 peaks due to the Chlorine atom (^{35}Cl / ^{37}Cl).

Potential Applications & Pharmacology[\[1\]](#)

While specific pharmacological data for this exact isomer is limited, its structural motifs suggest activity in the following areas:

- Adrenergic Receptor Ligands: The 2-arylimidazole core is a scaffold found in -adrenergic agonists (e.g., Clonidine, Lofexidine), although those typically possess a 2-amino bridge.[\[1\]](#) This C-linked analog may act as a rigidified isostere.[\[1\]](#)
- Enzyme Inhibition: 4-Aminoimidazoles are precursors to purines and can inhibit enzymes involved in nucleotide biosynthesis.[\[1\]](#)
- Building Block: It serves as a versatile intermediate for synthesizing fused heterocycles (e.g., imidazo[4,5-b]pyridines) via reaction of the 4-amino group with electrophiles.[\[1\]](#)

Safety & Handling (GHS Classification)

As an aminoimidazole derivative, this compound should be treated as a potentially hazardous substance.

- Signal Word: WARNING
- Hazard Statements (Predicted):

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- Handling Protocol:
 - Use only in a chemical fume hood.
 - Wear nitrile gloves, safety goggles, and a lab coat.
 - Avoid dust formation; the amine may be sensitive to oxidation (store under inert gas like Argon).[1]

References

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